

An In-depth Technical Guide to the Aqueous Solubility of 2-Nonoxyethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetic acid;2-nonoxyethanol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the principles governing the solubility of 2-nonoxyethanol in aqueous solutions. Due to the limited availability of specific quantitative data for 2-nonoxyethanol in publicly accessible literature, this document focuses on the fundamental concepts, expected behavior based on similar nonionic surfactants, and detailed experimental protocols for determining key solubility parameters.

Introduction to 2-Nonoxyethanol and its Aqueous Solubility

2-Nonoxyethanol, also known as nonyl monoethylene glycol ether (C9E1), is a nonionic surfactant. Its structure consists of a hydrophobic nine-carbon alkyl chain (nonyl group) and a hydrophilic ethylene glycol ether head. This amphiphilic nature dictates its behavior in aqueous solutions, leading to phenomena such as micelle formation and the presence of a cloud point, which are critical parameters for its application in various formulations.

The solubility of 2-nonoxyethanol in water is not a simple dissolution process but rather a complex phase behavior that is highly dependent on temperature and concentration. At low concentrations, the surfactant exists as individual molecules (monomers) dissolved in water. As the concentration increases, these monomers begin to aggregate at the surface and in the bulk solution.

Key Solubility Parameters

Two primary parameters are used to characterize the aqueous solubility and phase behavior of nonionic surfactants like 2-nonoxyethanol: the Critical Micelle Concentration (CMC) and the Cloud Point.

Critical Micelle Concentration (CMC)

The Critical Micelle Concentration is the concentration of surfactant above which micelles, or organized aggregates of surfactant molecules, begin to form.^[1] Below the CMC, the surface tension of the solution decreases significantly with increasing surfactant concentration.^[1] Above the CMC, the surface tension remains relatively constant as additional surfactant molecules preferentially form micelles.^[1] The CMC is a crucial parameter as it indicates the onset of the surfactant's full potential for solubilizing hydrophobic substances.

Cloud Point

The Cloud Point is the temperature at which an aqueous solution of a nonionic surfactant becomes cloudy as it is heated.^[2] This turbidity signifies a phase separation, where the solution separates into a surfactant-rich phase and a water-rich phase.^[2] This phenomenon is reversible upon cooling. The cloud point is dependent on the surfactant concentration and is a critical factor in determining the temperature range for stable formulations.

Quantitative Solubility Data

As of the latest literature review, specific quantitative data for the cloud point and Critical Micelle Concentration (CMC) of 2-nonoxyethanol (C9E1) at various concentrations in pure aqueous solutions is not readily available in public databases. The following tables are provided as templates for researchers to populate with their own experimental data.

Table 1: Cloud Point of Aqueous 2-Nonoxyethanol Solutions

Concentration of 2-Nonoxyethanol (wt%)	Cloud Point (°C)
Data to be determined experimentally	Data to be determined experimentally
Example: 1.0	e.g., 50-60 (Expected Range)
Example: 5.0	e.g., 45-55 (Expected Range)

Table 2: Critical Micelle Concentration (CMC) of 2-Nonoxyethanol

Temperature (°C)	CMC (mol/L)
Data to be determined experimentally	Data to be determined experimentally
Example: 25	e.g., 10^{-4} - 10^{-3} (Expected Range)

Experimental Protocols

Detailed methodologies for determining the key solubility parameters of 2-nonoxyethanol are provided below.

Determination of Cloud Point

Objective: To determine the temperature at which a solution of 2-nonoxyethanol of a specific concentration becomes turbid upon heating.

Materials:

- 2-Nonoxyethanol
- Deionized water
- Test tubes
- Thermometer with 0.1°C resolution
- Controlled temperature water bath with a stirrer and a viewing window
- Light source

Procedure:

- Prepare a series of aqueous solutions of 2-nonoxyethanol at desired concentrations (e.g., 0.5, 1.0, 2.0, 5.0 wt%).
- Place a known volume (e.g., 10 mL) of a solution into a clean, dry test tube.
- Immerse the test tube in the water bath at a temperature below the expected cloud point.
- Place the thermometer into the solution, ensuring the bulb is immersed but not touching the bottom of the test tube.
- Position a light source behind the water bath to illuminate the sample.
- Slowly heat the water bath at a constant rate (e.g., 0.5-1.0°C per minute) while continuously stirring the solution.
- Visually observe the solution for the first sign of turbidity.
- The temperature at which the solution becomes cloudy is recorded as the cloud point.
- To ensure accuracy, the process can be reversed by slowly cooling the solution and noting the temperature at which the turbidity disappears. The average of the two temperatures can be taken as the cloud point.
- Repeat the measurement for each concentration at least three times to ensure reproducibility.

Determination of Critical Micelle Concentration (CMC) by Surface Tension Measurement

Objective: To determine the concentration at which 2-nonoxyethanol monomers begin to form micelles in an aqueous solution.

Materials:

- 2-Nonoxyethanol

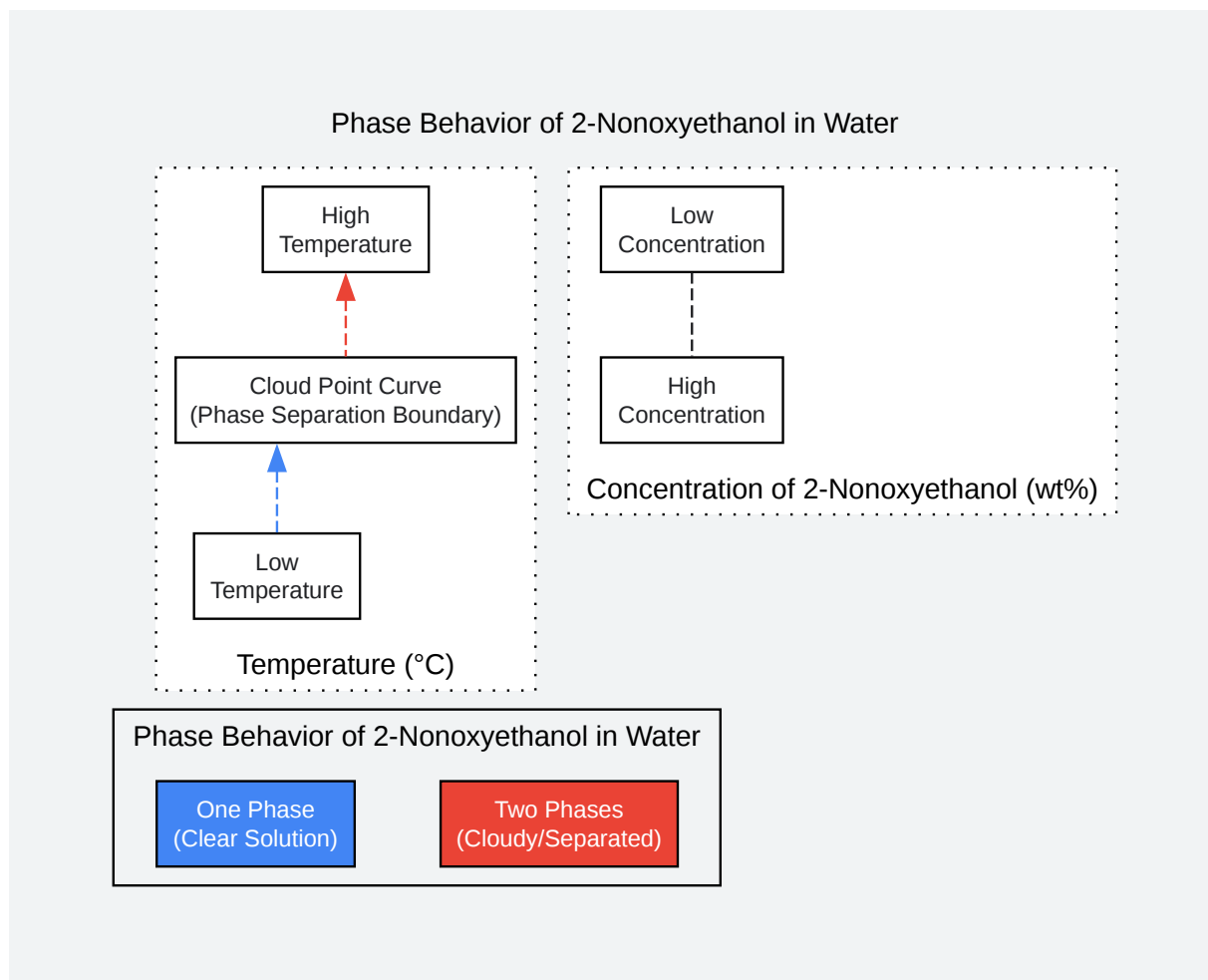
- Deionized water
- Tensiometer (e.g., Du Noüy ring or Wilhelmy plate method)
- A series of volumetric flasks
- Precision balance

Procedure:

- Prepare a stock solution of 2-nonoxyethanol in deionized water at a concentration well above the expected CMC.
- Prepare a series of dilutions from the stock solution to create a range of concentrations both below and above the expected CMC.
- Calibrate the tensiometer according to the manufacturer's instructions.
- Measure the surface tension of pure deionized water as a reference.
- Measure the surface tension of each of the prepared 2-nonoxyethanol solutions, starting from the most dilute.
- Ensure the measuring probe (ring or plate) is thoroughly cleaned and dried between each measurement to avoid cross-contamination.
- Plot the surface tension (γ) as a function of the logarithm of the surfactant concentration ($\log C$).
- The resulting graph will show a region of steep decline in surface tension followed by a plateau or a region with a much smaller slope.
- The CMC is determined from the intersection of the two linear portions of the graph.

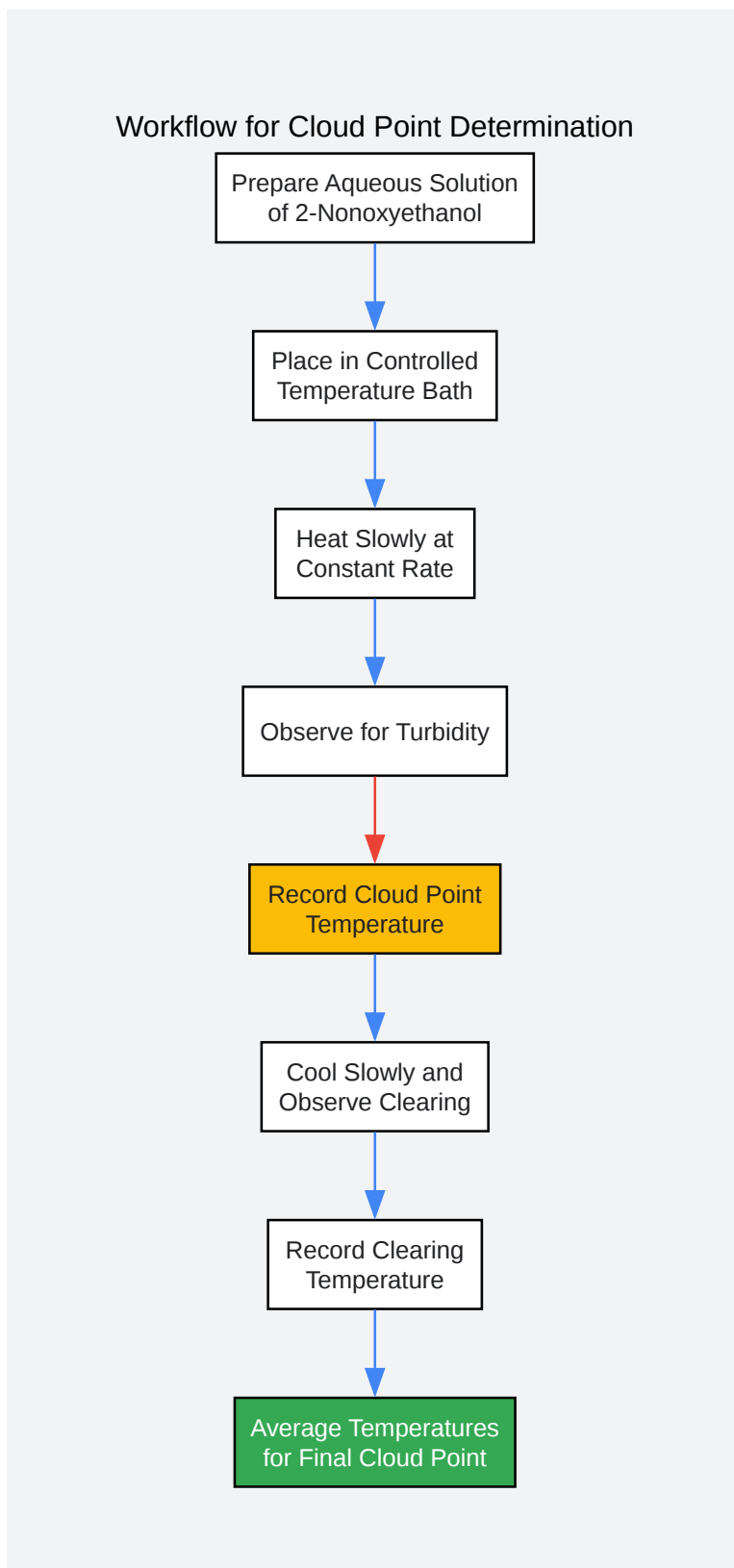
Visualizations

The following diagrams illustrate the key concepts and workflows related to the aqueous solubility of 2-nonoxyethanol.



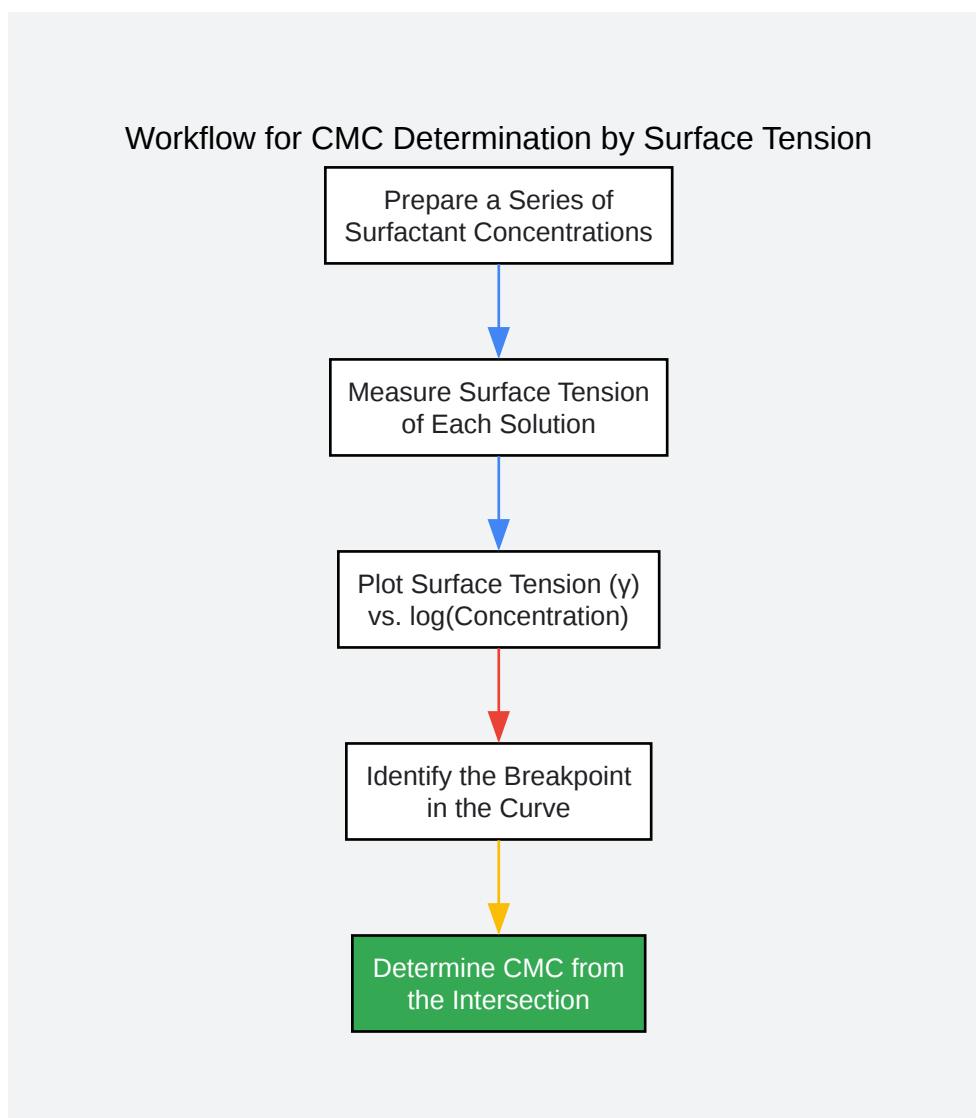
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Caption: Phase diagram of 2-nonoxyethanol in water.



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Caption: Workflow for cloud point determination.



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Caption: Workflow for CMC determination.

Conclusion

The aqueous solubility of 2-nonoxyethanol is a critical property influencing its functionality in various scientific and industrial applications. While specific quantitative data remains to be extensively published, the fundamental principles of micellization and phase separation, characterized by the Critical Micelle Concentration and the Cloud Point, provide a robust framework for understanding its behavior. The experimental protocols detailed in this guide offer a clear path for researchers to determine these essential parameters for their specific

formulations and conditions. Further research to populate the quantitative data tables for 2-nonoxyethanol will be invaluable to the scientific community.

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References

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